

4-Chloro-3-hydrazinylbenzoic acid CAS number

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Compound of Interest

Compound Name: 4-Chloro-3-hydrazinylbenzoic acid

CAS No.: 61100-67-2

Cat. No.: B1348472

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An In-depth Technical Guide to **4-Chloro-3-hydrazinylbenzoic Acid**: Synthesis, Properties, and Applications

Abstract

This technical guide provides a comprehensive overview of **4-Chloro-3-hydrazinylbenzoic acid**, a key chemical intermediate with significant applications in pharmaceutical research and development. We will explore its fundamental physicochemical properties, delve into the detailed mechanisms and protocols for its synthesis, and discuss its role as a versatile building block in the creation of complex bioactive molecules. This document is intended for researchers, chemists, and professionals in the drug development sector, offering expert insights into the handling, synthesis, and strategic utilization of this important compound.

Introduction: A Versatile Phenylhydrazine Intermediate

4-Chloro-3-hydrazinylbenzoic acid is an aromatic organic compound characterized by a benzoic acid core substituted with both a chloro and a hydrazinyl group. This unique trifunctional structure—comprising a carboxylic acid, a halogen, and a hydrazine moiety—makes it a highly valuable and reactive intermediate in synthetic organic chemistry. The

presence of these distinct functional groups allows for a wide range of chemical transformations, enabling its use as a scaffold for constructing complex heterocyclic systems and other molecular architectures. Its importance is particularly noted in the synthesis of novel therapeutic agents, where it serves as a critical starting material for molecules targeting various disease pathways. This guide will provide the necessary technical details to understand and effectively utilize this compound in a research and development setting.

Nomenclature and Physicochemical Properties

Accurate identification and understanding of a compound's physical properties are foundational to its successful application in research. **4-Chloro-3-hydrazinylbenzoic acid** is most commonly handled and supplied as its hydrochloride salt to improve stability.

Property	Value	Source
CAS Number	61100-67-2 (Free Acid)	[1]
36800-72-3 (Hydrochloride Salt)	[2][3]	
Molecular Formula	C ₇ H ₇ ClN ₂ O ₂ (Free Acid)	
C ₇ H ₈ Cl ₂ N ₂ O ₂ (Hydrochloride Salt)	[3]	
Molecular Weight	186.59 g/mol (Free Acid)	
223.05 g/mol (Hydrochloride Salt)	[3]	
IUPAC Name	4-chloro-3-hydrazinylbenzoic acid	[3]
Synonyms	(5-carboxy-2-chlorophenyl)hydrazine, 3-Hydrazinyl-4-chlorobenzoic acid	[3]
Appearance	Light yellow powder/solid	[4]
Melting Point	~253°C (Hydrochloride Salt)	[5]

Synthesis Pathway and Mechanistic Insights

The most prevalent and efficient synthesis of **4-Chloro-3-hydrazinylbenzoic acid** proceeds from its corresponding aniline precursor, 3-amino-4-chlorobenzoic acid. The transformation is a classic two-step process involving diazotization followed by a controlled reduction.

Step 1: Diazotization

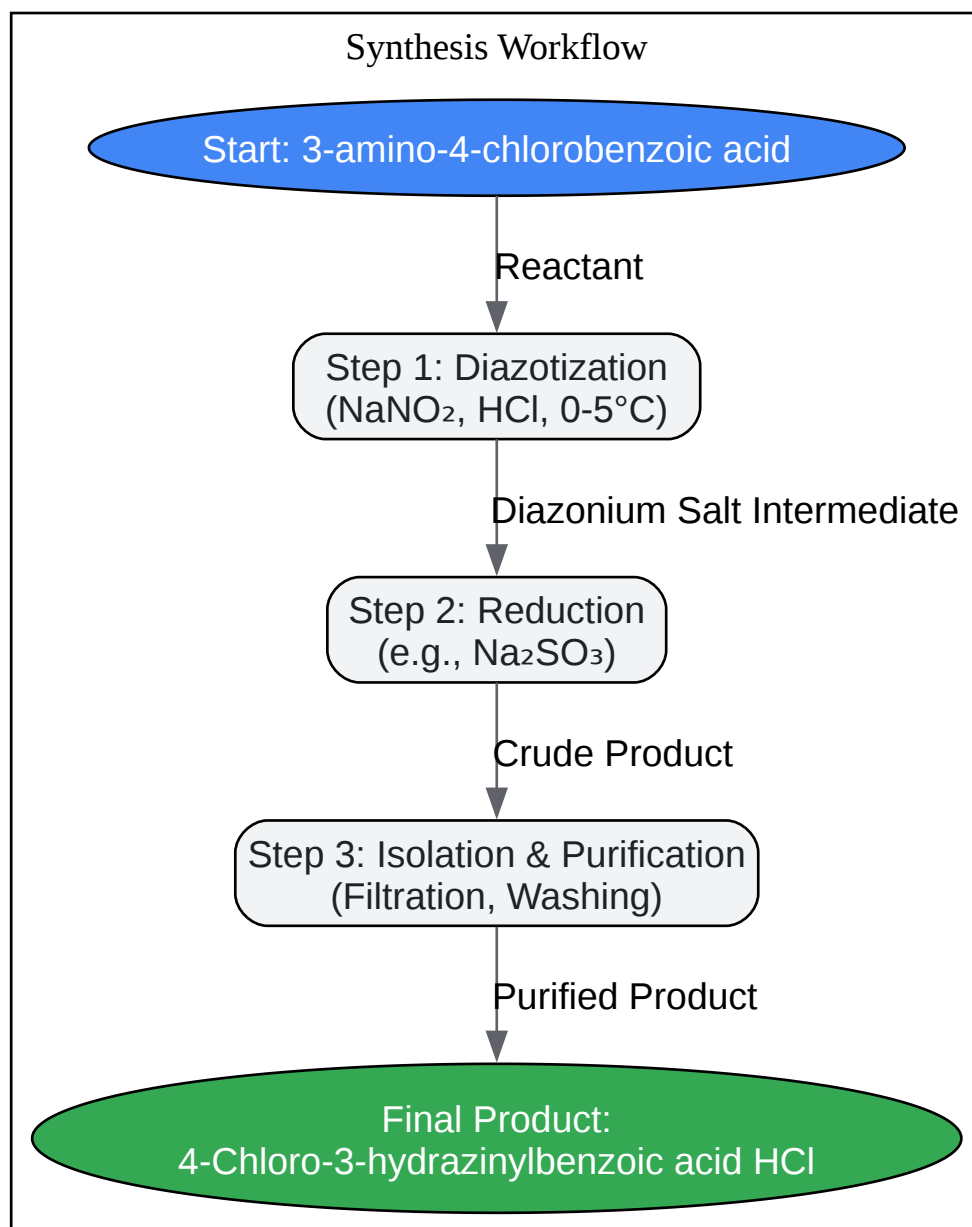
The synthesis begins with the conversion of the primary aromatic amine on 3-amino-4-chlorobenzoic acid into a diazonium salt. This reaction is conducted in a cold, acidic medium (typically using hydrochloric acid) with the addition of sodium nitrite.

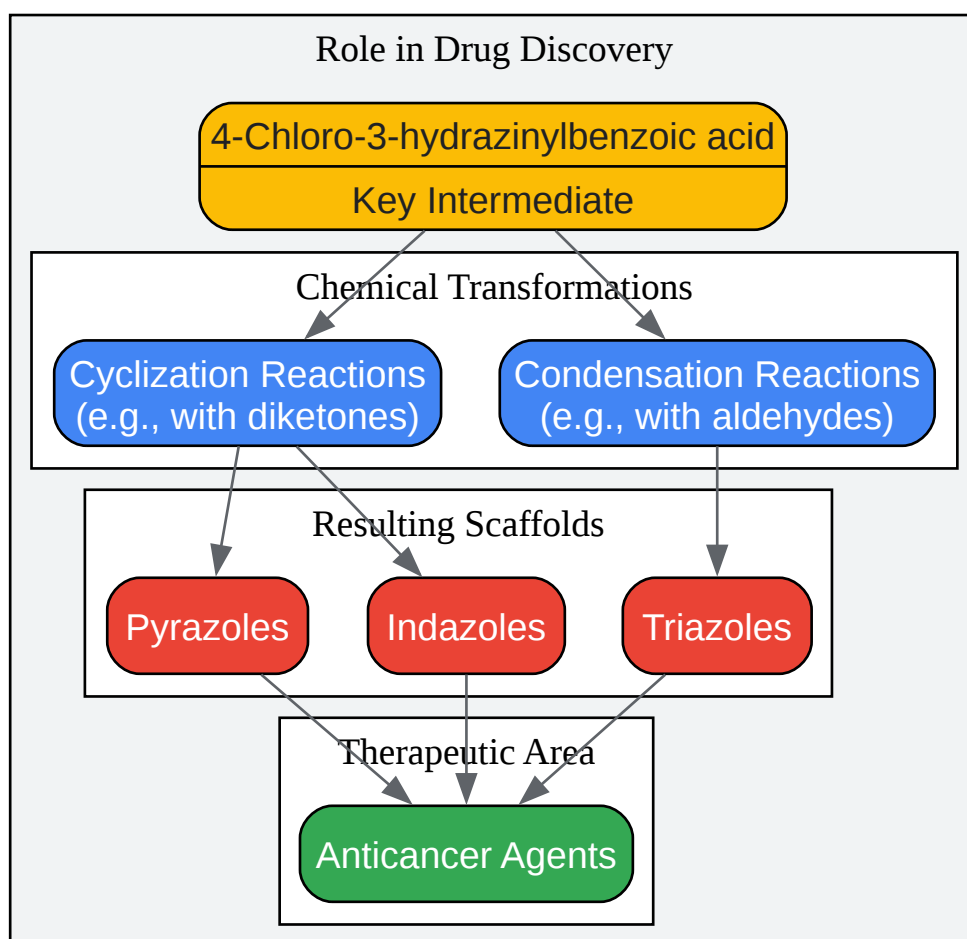
- **Causality:** The reaction must be performed at low temperatures (0-5 °C) because diazonium salts are thermally unstable and can decompose violently or undergo unwanted side reactions at higher temperatures. The strong acid environment is crucial for generating the reactive nitrosating agent, nitrous acid (HNO₂), in situ from sodium nitrite.

Step 2: Reduction of the Diazonium Salt

The resulting diazonium salt is then immediately reduced to the target hydrazine. A common and effective reducing agent for this transformation is sodium sulfite (Na₂SO₃) or stannous chloride.

- **Expert Insight:** The choice of reducing agent is critical. Sodium sulfite is often preferred due to its moderate reactivity and good yield. The mechanism is believed to involve the formation of an intermediate azo-sulfonate, which is subsequently hydrolyzed under acidic conditions to yield the final hydrazine hydrochloride product. Careful control of pH and temperature during the addition of the diazonium salt solution to the reducing agent is paramount to prevent side reactions and maximize yield.^{[6][7]}





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Caption: Application pathway from intermediate to potential therapeutic agents.

Safety, Handling, and Storage

As with any reactive chemical intermediate, proper safety protocols are essential when handling **4-Chloro-3-hydrazinylbenzoic acid** and its salts.

- Hazard Identification: This compound is classified as an irritant. It may cause skin irritation, serious eye irritation, and may be harmful if inhaled or swallowed. [4][8][9]* Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat. [4]* Handling: Use only in a well-ventilated area, preferably within a chemical fume hood, to avoid breathing dust or vapors. [8] Avoid contact with skin and eyes. Wash hands thoroughly after handling.

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from strong oxidizing agents, strong acids, and strong bases. [9]* First Aid:
 - Eyes: Immediately rinse with plenty of water for at least 15 minutes. Seek medical attention if irritation persists. [8] * Skin: Wash off immediately with plenty of soap and water. Remove contaminated clothing. [8] * Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention. [8] * Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical advice. [4]

Conclusion

4-Chloro-3-hydrazinylbenzoic acid stands out as a high-value intermediate for advanced chemical synthesis. Its distinct functional groups provide a versatile platform for constructing novel molecular entities, a property that has been effectively leveraged in the search for new anticancer therapeutics. A thorough understanding of its synthesis, reactivity, and handling, as detailed in this guide, is crucial for any researcher aiming to incorporate this powerful building block into their synthetic strategies.

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